

A Technical Guide to Diethyl Ethylidenemalonate: Properties, Synthesis, and Applications in Drug Development

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Compound of Interest

Compound Name: Diethyl ethylidenemalonate

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Abstract

Diethyl ethylidenemalonate is a valuable chemical intermediate with significant applications in the synthesis of a wide range of organic compounds. This technical guide provides an in-depth overview of its core properties, including its CAS number and molecular weight, detailed experimental protocols for its synthesis, and its critical role in the development of therapeutic agents. A key focus is its utility as a precursor in the synthesis of the antiepileptic drug vigabatrin, with a detailed exploration of the GABAergic signaling pathway affected by this drug. Furthermore, this guide explores the synthesis and antifungal properties of its derivatives, providing a comprehensive resource for researchers in medicinal chemistry and drug discovery.

Core Properties of Diethyl Ethylidenemalonate

Diethyl ethylidenemalonate is a colorless liquid with a chemical formula of $C_9H_{14}O_4$. It is a key building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries.

Property	Value	Source(s)
CAS Number	1462-12-0	[1] [2] [3]
Molecular Weight	186.21 g/mol	[1] [2] [3]
Linear Formula	CH ₃ CH=C(CO ₂ C ₂ H ₅) ₂	
Density	1.019 g/mL at 25 °C (lit.)	[1]
Boiling Point	115-118 °C/17 mmHg (lit.)	[1]
Refractive Index	n ₂₀ /D 1.442 (lit.)	[1]
EC Number	215-965-5	
PubChem CID	73831	[3]

Synthesis of Diethyl Ethylidenemalonate

Several methods have been reported for the synthesis of **diethyl ethylidenemalonate**. The following is a common experimental protocol.[\[4\]](#)

Experimental Protocol: Synthesis via Knoevenagel Condensation

Materials:

- Paraldehyde (0.45 mole, equivalent to 1.35 moles of acetaldehyde)
- Acetic anhydride (100 ml, 1.06 moles)
- Diethyl malonate (100 g, 0.62 mole)
- Drierite (or other suitable drying agent)

Equipment:

- 1-liter three-necked flask
- Thermometer

- Reflux condenser
- Heating mantle
- Claisen distillation head
- Fractionating column (30-cm, packed with glass helices)
- Receiving flasks

Procedure:

- In a 1-liter three-necked flask equipped with a thermometer and a reflux condenser, place 60 g of paraldehyde and 100 ml of acetic anhydride.
- Circulate ice water through the condenser and protect the reaction mixture from atmospheric moisture with a drying tube containing Drierite.
- Slowly raise the temperature of the mixture to 125 °C using a heating mantle, at which point gentle refluxing will begin.
- Add 100 g of diethyl malonate in 15-ml portions every 30 minutes. The temperature will gradually drop to about 100 °C. Maintain a reflux rate of 30–60 drops per minute by adjusting the heating.
- After the addition is complete, continue to heat the reaction mixture under reflux for 4 hours at the specified rate.
- Replace the reflux condenser with a Claisen distillation head and distill the reaction mixture until the vapor temperature reaches 140 °C.
- Transfer the residue to a smaller flask and fractionate it through a 30-cm column packed with glass helices.
- Collect the low-boiling fraction, which contains ethylidene diacetate and unreacted diethyl malonate, first.

- Collect the main fraction of **diethyl ethylidenemalonate** at a boiling point of 102–106 °C/10 mm. This should yield approximately 79–89.5 g (68–77%) of the final product.[4]

Applications in Drug Development

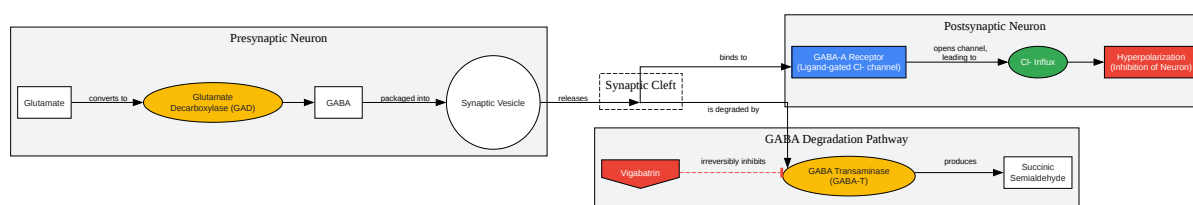
Diethyl ethylidenemalonate serves as a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).

Precursor to Vigabatrin: An Antiepileptic Drug

A significant application of malonate derivatives is in the synthesis of vigabatrin (γ -vinyl-GABA), a medication used to treat infantile spasms and refractory complex partial seizures.[5]

Vigabatrin acts as an irreversible inhibitor of GABA transaminase (GABA-T), the enzyme responsible for the breakdown of the inhibitory neurotransmitter γ -aminobutyric acid (GABA).[5][6][7]

Vigabatrin's therapeutic effect stems from its ability to increase GABA levels in the brain.[6][8] By irreversibly inhibiting GABA-T, vigabatrin prevents the degradation of GABA, leading to its accumulation at the synapse.[6][7][9] This enhancement of GABAergic neurotransmission acts as a brake on the excitatory processes that can trigger seizure activity.[6]



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GABAergic Synapse and the Mechanism of Vigabatrin Action.

Synthesis of Antifungal Agents

Derivatives of diethyl malonate have also shown promise as antifungal agents. Specifically, diethyl 2-((aryl(alkyl)amino)methylene)malonates (DAMMs), which can be synthesized from diethyl ethoxymethylenemalonate, have demonstrated inhibitory activity against the mycelial growth of the plant pathogen *Fusarium oxysporum*.^{[10][11]}

Materials:

- Diethyl 2-((aryl(alkyl)amino)methylene)malonates (test compounds)
- *Fusarium oxysporum* culture
- Potato Dextrose Broth (PDB)
- Bacteriological agar
- Sterile distilled water
- Sterile Petri dishes

Procedure:

- Prepare the culture medium containing 2.4% PDB and 1.5% bacteriological agar in 100 mL of distilled water.
- Homogenize the medium in a microwave oven for 2 minutes and then sterilize it in an autoclave for 1 hour at 120 °C.
- Pour 20 mL of the sterile medium into each sterilized Petri dish.
- Introduce the test compounds at different concentrations to the culture medium. A blank control with no test compound should also be prepared.
- Inoculate the center of each Petri dish with a plug of the *F. oxysporum* fungus.
- Incubate the plates and monitor the mycelial growth over a period of time (e.g., 72 hours).

- Measure the growth halo of the fungus in the presence of the test compounds and compare it to the blank control to determine the inhibitory activity.
- To distinguish between fungistatic (inhibiting growth) and fungicidal (killing the fungus) activity, transfer the central plug from the highest concentration treatment to a fresh, non-amended PDA medium. The absence of further growth indicates fungicidal activity.[10]

Conclusion

Diethyl ethylidenemalonate is a versatile and economically important chemical intermediate with significant applications in the pharmaceutical industry. Its role as a precursor in the synthesis of the antiepileptic drug vigabatrin highlights its importance in developing treatments for neurological disorders. Furthermore, ongoing research into its derivatives demonstrates the potential for developing new therapeutic agents, such as novel antifungals. The experimental protocols and pathway information provided in this guide offer a valuable resource for researchers and professionals engaged in drug discovery and development.

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References

1. DIETHYL ETHYLIDENEMALONATE CAS#: 1462-12-0 [m.chemicalbook.com]
2. DIETHYL ETHYLIDENEMALONATE | 1462-12-0 [chemicalbook.com]
3. Diethyl ethylidenemalonate | C₉H₁₄O₄ | CID 73831 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Organic Syntheses Procedure [orgsyn.org]
5. Vigabatrin - Wikipedia [en.wikipedia.org]
6. Mechanism of action of vigabatrin: correcting misperceptions - PubMed [pubmed.ncbi.nlm.nih.gov]
7. Vigabatrin - Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Renal Dose, Hepatic Dose | Drug Index | Pediatric Oncall [pediatriconcall.com]

- 8. researchgate.net [researchgate.net]
- 9. What is the mechanism of Vigabatrin? [synapse.patsnap.com]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
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